

Diallyl Oxalate: Key Identifiers & Physical Properties

Author: Smolecule Technical Support Team. Date: February 2026

Compound Focus: Diallyl oxalate

CAS No.: 615-99-6

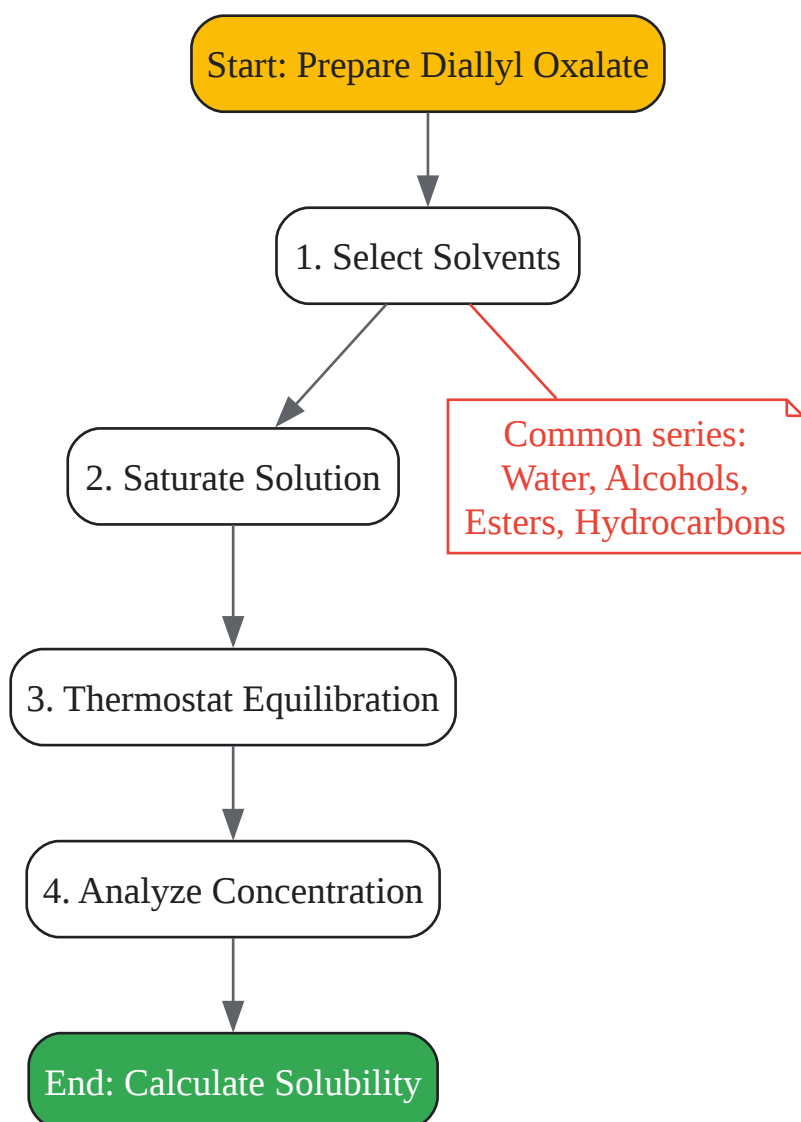
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Property	Value
CAS Number	615-99-6 [1]
Molecular Formula	C ₈ H ₁₀ O ₄ [2] [1]
Molecular Weight	170.16 g/mol [1]
Boiling Point	85-86 °C at 3 mmHg [1]
Density	1.1582 g/cm ³ [1]

Experimental Workflow for Determining Solubility

In the absence of published data, determining the solubility of **diallyl oxalate** would require experimental measurement. The diagram below outlines a standard methodological workflow you can follow.



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This general protocol for solubility determination involves:

- **Solvent Selection:** Choose a range of pharmaceutically or industrially relevant solvents. A standard series would include water (to establish hydrophobicity), alcohols like methanol and ethanol, other esters, and non-polar solvents like hexane [3].
- **Saturation:** Add an excess amount of **diallyl oxalate** to each solvent.
- **Equilibration:** Agitate the mixtures in a constant temperature water bath until equilibrium is reached, which may take 24-48 hours.
- **Analysis:** Withdraw a filtered sample of the saturated solution. The concentration of **diallyl oxalate** can be determined using various analytical techniques. **High-Performance Liquid Chromatography (HPLC)** is often the most suitable method for accurate quantification of organic compounds [4].

Synthesis and Safety

Diallyl oxalate is synthesized as an ester of oxalic acid. One referenced method involves the esterification reaction, consistent with common practices for preparing dialkyl oxalates [5] [1].

While a complete safety data sheet (SDS) was not located, the available hazard statements (**R36/37/38**) indicate it may cause irritation to the eyes, respiratory system, and skin [1]. You must handle this compound with appropriate personal protective equipment (PPE) in a well-ventilated laboratory fume hood.

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References

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To cite this document: Smolecule. [Diallyl Oxalate: Key Identifiers & Physical Properties]. Smolecule, [2026]. [Online PDF]. Available at: [<https://www.smolecule.com/products/b1929053#diallyl-oxalate-solubility>]

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